

Proper Disposal Procedures for 2'-Nitroflavone

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Compound of Interest

Compound Name:	2'-Nitroflavone
Cat. No.:	B1207882

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The following guide provides essential safety and logistical information for the proper disposal of **2'-Nitroflavone**, ensuring compliance with standard laboratory safety protocols and environmental regulations. This information is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Before disposal, it is crucial to understand the hazards associated with **2'-Nitroflavone**. Based on its Safety Data Sheet (SDS), **2'-Nitroflavone** is classified as a hazardous substance.[1]

Key Hazards:

- Human Health: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Environmental: Very toxic to aquatic life with long-lasting effects.[1]

Due to these hazards, **2'-Nitroflavone** must be disposed of as hazardous waste. It should never be disposed of down the drain or in regular trash.[2][3][4]

Property	Value	Source
Chemical Formula	C15H9NO4	PubChem[5]
Molar Mass	267.24 g/mol	PubChem[5]
Hazard Statements	H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled. H410: Very toxic to aquatic life with long lasting effects.	Sigma-Aldrich SDS[1]
Disposal Recommendation	P501: Dispose of contents/ container to an approved waste disposal plant.	Sigma-Aldrich SDS[1]

Step-by-Step Disposal Protocol

The disposal of **2'-Nitroflavone** must be handled through your institution's designated hazardous waste management program.[\[2\]](#)[\[3\]](#)

Experimental Protocol for Waste Segregation and Collection:

- Personal Protective Equipment (PPE): Before handling **2'-Nitroflavone** waste, ensure you are wearing appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.[\[1\]](#)
- Waste Segregation:
 - Collect waste **2'-Nitroflavone**, including any contaminated materials (e.g., gloves, absorbent pads, and weighing papers), separately from other waste streams.
 - If **2'-Nitroflavone** is in a solvent, it should be collected in a container designated for halogenated or non-halogenated organic solvent waste, depending on the solvent used. Do not mix incompatible waste types.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Container Selection:

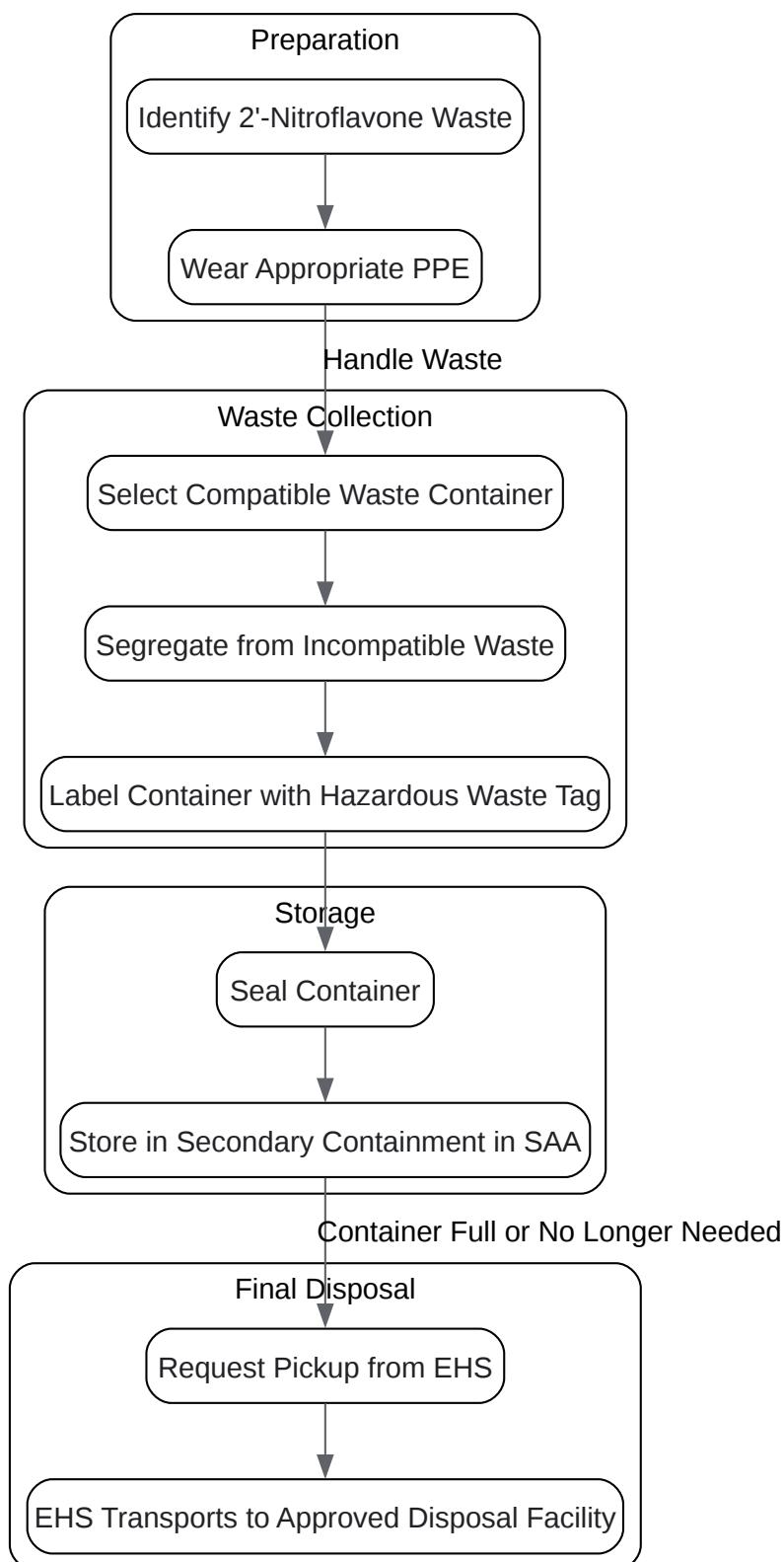
- Use a chemically compatible and leak-proof container for waste collection. Plastic is often preferred.[3] The original container can be used if it is in good condition.
- Do not fill liquid waste containers to more than 75-80% capacity to allow for vapor expansion.[7][8]
- Labeling:
 - Clearly label the waste container with a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) office.
 - The label must include the full chemical name ("2'-Nitroflavone"), the approximate concentration and quantity, and any other components of the waste mixture.[8][9]
- Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.[3]
 - The SAA should be a secondary containment bin to prevent the spread of spills.
 - Store the container away from incompatible materials.
- Request for Pickup:
 - Once the waste container is full or you have no further use for it, arrange for its collection by your institution's EHS or hazardous waste disposal service.[2][3]

Disposal of Empty Containers:

- A container that held **2'-Nitroflavone** is still considered hazardous waste.
- For acutely hazardous waste (P-listed), containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[2][6][10] While **2'-Nitroflavone** is not explicitly on the P-list, its toxicity warrants similar precautions.
- After thorough rinsing, deface or remove the original label and dispose of the container as regular trash or as instructed by your EHS office.[2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2'-Nitroflavone**.

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Caption: Workflow for the proper disposal of **2'-Nitroflavone**.

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